

A Comparative Guide to the Quantum Efficiency of BiOI-Based Devices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bismuth iodide oxide*

Cat. No.: *B157305*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Bismuth oxyiodide (BiOI) has emerged as a promising semiconductor material for a variety of optoelectronic applications, including solar cells and photodetectors. Its non-toxic nature, stability in ambient conditions, and favorable bandgap make it an attractive alternative to conventional materials. This guide provides an objective comparison of the quantum efficiency of BiOI-based devices with other key alternatives, supported by experimental data and detailed methodologies.

Performance Comparison: Quantum Efficiency and Key Metrics

The performance of BiOI-based devices is critically evaluated by their quantum efficiency, which measures the device's effectiveness in converting incident photons into charge carriers. This section presents a comparative summary of key performance metrics for solar cells and photodetectors based on BiOI and its alternatives.

Solar Cell Performance

Bismuth oxyiodide has been investigated as a light-absorbing material in solar cells, showing potential for future photovoltaic applications. The external quantum efficiency (EQE) is a critical parameter, representing the ratio of collected charge carriers to incident photons at a specific wavelength.

Device Material	Peak EQE (%)	Wavelength Range of High EQE (nm)	Key Features
BiOI-based	~80% [1]	Broad response in the visible spectrum	Defect-tolerant, air-stable
Perovskite	>90% (in tandem with Si) [2]	Tunable, broad absorption across the solar spectrum [3] [4]	High power conversion efficiency, solution-processable
CdTe	>80% [5]	500 - 850	Mature thin-film technology, high efficiency
CIGS	>90%	400 - 1100	High efficiency, stable performance

Photodetector Performance

In the realm of photodetection, BiOI-based devices have demonstrated high sensitivity and responsivity. Key performance indicators for photodetectors include responsivity (photocurrent generated per unit of incident optical power) and specific detectivity (D^*), which signifies the ability to detect weak optical signals.

Device Material	Peak Responsivity (A/W)	Specific Detectivity (D^*) (Jones)	Wavelength Range
BiOI-based	78.33 mA/W [6]	4.61×10^{11} [6]	Visible
Silicon (Si)	~0.6	$\sim 10^{12} - 10^{13}$	UV to Near-Infrared
Organic (OPD)	Can exceed 10^6 (with photomultiplication) [7]	$>10^{12}$	Tunable (UV-Vis-NIR)

Experimental Protocols: Measuring Quantum Efficiency

The accurate measurement of quantum efficiency is paramount for evaluating and comparing the performance of optoelectronic devices. The following is a detailed protocol for determining the External Quantum Efficiency (EQE), also known as Incident Photon-to-Current Conversion Efficiency (IPCE).

Objective: To measure the ratio of the number of charge carriers collected by the device to the number of incident photons as a function of wavelength.

Materials and Equipment:

- **Light Source:** A broadband lamp, such as a Xenon arc lamp or a Tungsten-halogen lamp, that provides stable illumination across the desired wavelength range.
- **Monochromator:** A device to select and output a narrow band of wavelengths from the broadband light source.
- **Optical Chopper:** A rotating blade that periodically interrupts the light beam at a known frequency, enabling the use of a lock-in amplifier for noise reduction.
- **Calibrated Reference Photodiode:** A photodiode (e.g., silicon or germanium) with a known spectral responsivity, traceable to a standards laboratory (e.g., NIST).
- **Device Under Test (DUT):** The BiOI-based or alternative device to be characterized.
- **Source Meter/Potentiostat:** To bias the DUT (if necessary) and measure the resulting photocurrent.
- **Lock-in Amplifier:** To selectively measure the photocurrent signal at the chopper frequency, significantly improving the signal-to-noise ratio.
- **Computer with Control Software:** To automate the measurement process, control the monochromator, and record data from the lock-in amplifier and source meter.

Experimental Procedure:

- **System Calibration:**

- Position the calibrated reference photodiode at the same location where the DUT will be placed.
- Scan the monochromator through the desired wavelength range.
- At each wavelength, measure the photocurrent from the reference photodiode using the lock-in amplifier.
- Using the known spectral responsivity of the reference photodiode, calculate the incident photon flux (photons per second) at each wavelength. This calibration step accounts for the spectral characteristics of the light source and the transmission of the optical components.
- Device Measurement:
 - Replace the reference photodiode with the DUT.
 - Ensure that the electrical contacts to the DUT are secure. For a solar cell, the device is typically held at short-circuit conditions (0V bias). For a photodetector, the measurement may be performed at a specific reverse bias.
 - Scan the monochromator through the same wavelength range as in the calibration step.
 - At each wavelength, measure the photocurrent generated by the DUT using the lock-in amplifier.
- Data Analysis:
 - The External Quantum Efficiency (EQE) at each wavelength (λ) is calculated using the following formula:

$$EQE(\lambda) = (I_{DUT}(\lambda) / q) / \Phi(\lambda)$$

where:



- $I_{DUT}(\lambda)$ is the photocurrent measured from the DUT at wavelength λ .
- q is the elementary charge (1.602×10^{-19} Coulombs).

- $\Phi(\lambda)$ is the incident photon flux at wavelength λ , determined during the calibration step.
- To obtain the Internal Quantum Efficiency (IQE), the reflection (R) and transmission (T) losses of the device must be measured separately using a spectrophotometer with an integrating sphere. The IQE is then calculated as:

$$\text{IQE}(\lambda) = \text{EQE}(\lambda) / (1 - R(\lambda) - T(\lambda))$$

Visualizing the Process and Concepts

To better understand the experimental workflow and the relationships between different quantum efficiency metrics, the following diagrams are provided.

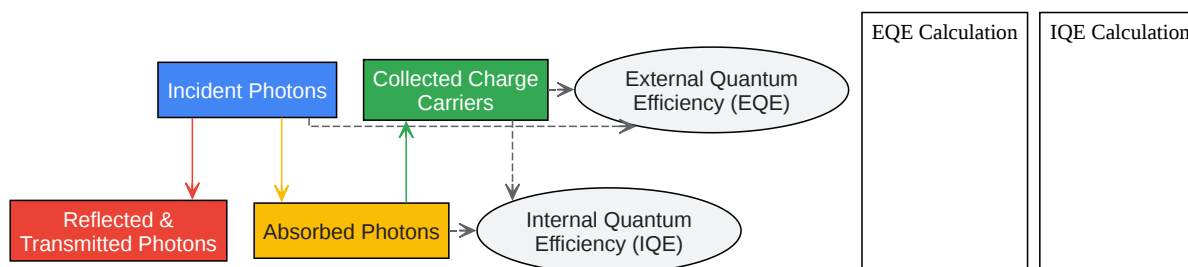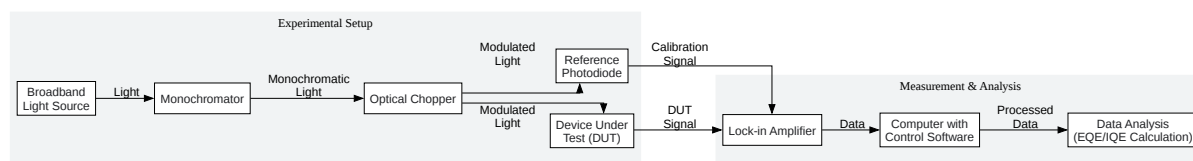

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. CdTe-Based Thin Film Solar Cells: Past, Present and Future [mdpi.com]
- 6. Enhanced Charge Separation and Transfer Efficiency of BiOI with the Dominantly Exposed (102) Facet for Sensitive Photoelectrochemical Photodetection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comparative Guide to the Quantum Efficiency of BiOI-Based Devices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157305#quantum-efficiency-measurement-of-bioi-based-devices]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com